

Solubility Profile of 3-(Bromoacetyl)pyridine hydrobromide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 3-(Bromoacetyl)pyridine hydrobromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3-(Bromoacetyl)pyridine hydrobromide** (CAS No: 17694-68-7), a key intermediate in pharmaceutical and chemical synthesis. Understanding the solubility of this compound is crucial for its effective use in reaction chemistry, purification, and formulation development.

Core Compound Properties

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO · HBr	[1] [2]
Molecular Weight	280.94 g/mol	[1] [2]
Appearance	White to off-white or light brown crystalline powder/solid	[1] [3]
Melting Point	192-197 °C	[2]
Purity	Typically ≥95-98%	[1] [4]

Quantitative Solubility Data

Extensive literature searches did not yield specific quantitative solubility data (e.g., in g/L or mol/L) for **3-(Bromoacetyl)pyridine hydrobromide** in various organic solvents. The information available is primarily qualitative. The hydrobromide salt form suggests a higher polarity and potential solubility in polar solvents.

Qualitative Solubility Summary

The following table summarizes the qualitative solubility of **3-(Bromoacetyl)pyridine hydrobromide** based on available data and inferences from its use in analytical techniques.

Solvent	Formula	Type	Qualitative Solubility	Inferred From
Methanol	CH ₃ OH	Polar Protic	Soluble	Use as a solvent for NMR analysis.
Water	H ₂ O	Polar Protic	Soluble	A clear solution is formed in 10% aqueous solution.
Dimethyl Sulfoxide	(CH ₃) ₂ SO	Polar Aprotic	Likely Soluble	General solubility for polar organic salts.
N,N-Dimethylformamide	(CH ₃) ₂ NCH	Polar Aprotic	Likely Soluble	General solubility for polar organic salts.
Ethanol	C ₂ H ₅ OH	Polar Protic	Likely Soluble	Structural similarity to methanol.

Note: "Likely Soluble" is an inference based on the compound's salt nature and general chemical principles, not on direct experimental evidence found in the literature.

Experimental Protocol: Determination of Solubility

The following is a generalized experimental protocol for determining the solubility of a solid compound like **3-(Bromoacetyl)pyridine hydrobromide** in an organic solvent. This method is based on the principle of saturation.

Objective: To determine the concentration of a saturated solution of **3-(Bromoacetyl)pyridine hydrobromide** in a given organic solvent at a specific temperature.

Materials:

- **3-(Bromoacetyl)pyridine hydrobromide**
- Selected organic solvent (e.g., Methanol)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

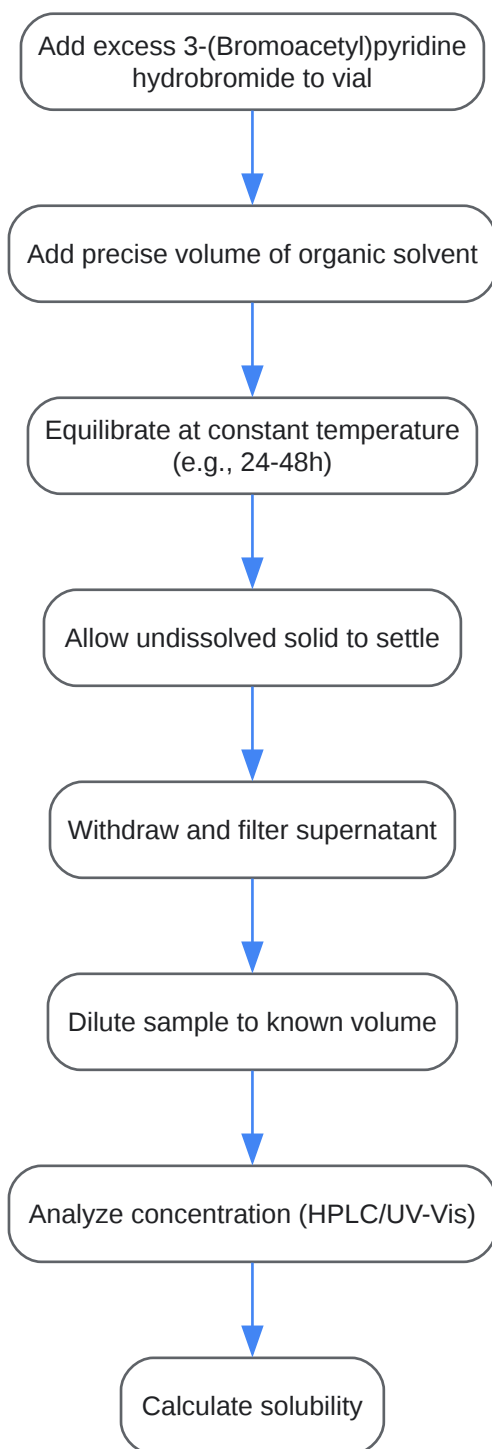
- **Preparation of Supersaturated Solutions:** Add an excess amount of **3-(Bromoacetyl)pyridine hydrobromide** to a series of vials. The exact amount should be more than what is expected to dissolve.
- **Solvent Addition:** Add a precise volume of the selected organic solvent to each vial.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$). Allow the mixtures to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for a few hours to let the undissolved solid settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a syringe. Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask to remove any undissolved solid.
- **Dilution:** Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of **3-(Bromoacetyl)pyridine hydrobromide** in the diluted solution using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** Calculate the solubility using the following formula, accounting for the dilution factor:

$$\text{Solubility (g/L)} = (\text{Concentration of diluted sample (g/L)}) \times (\text{Dilution factor})$$

Visualizing the Experimental Workflow

The following diagram illustrates the logical steps for determining the solubility of **3-(Bromoacetyl)pyridine hydrobromide**.



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Caption: Workflow for Solubility Determination.

This guide serves as a foundational resource for professionals working with **3-(Bromoacetyl)pyridine hydrobromide**. While quantitative data is currently limited in public

literature, the provided qualitative information and experimental protocol offer a strong basis for its practical application and further investigation.

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References

- 1. bocsci.com [bocsci.com]
- 2. 3-(Bromoacetyl)pyridine 95 17694-68-7 [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 3-(Bromoacetyl)pyridine Hydrobromide | 17694-68-7 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Solubility Profile of 3-(Bromoacetyl)pyridine hydrobromide in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b015425#3-bromoacetyl-pyridine-hydrobromide-solubility-in-organic-solvents>]

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